

# Application Note & Protocol: Preparation of GDC-0575 Dihydrochloride Stock Solutions

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## Compound of Interest

Compound Name: GDC-0575 dihydrochloride

Cat. No.: B10831045

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Audience: Researchers, scientists, and drug development professionals.

**Introduction** **GDC-0575 dihydrochloride**, also known as ARRY-575 or RG7741, is a potent and highly selective, orally bioavailable inhibitor of Checkpoint Kinase 1 (CHK1) with an IC<sub>50</sub> of 1.2 nM.[1][2][3][4] CHK1 is a critical serine/threonine kinase involved in the DNA damage response (DDR) pathway, primarily responsible for S and G2/M cell cycle checkpoint control. By inhibiting CHK1, GDC-0575 can abrogate DNA damage-induced cell cycle arrest, leading to increased DNA double-strand breaks and apoptosis, particularly in cancer cells.[4] This makes it a valuable tool in cancer research, often used in combination with DNA-damaging agents.[2][4]

This document provides detailed protocols for the preparation, handling, and storage of **GDC-0575 dihydrochloride** stock solutions for reliable and reproducible results in both in vitro and in vivo research settings.

## Compound Information

A summary of the key chemical and physical properties of **GDC-0575 dihydrochloride** is provided below.

Property	Value
Compound Name	GDC-0575 dihydrochloride[1]
Synonyms	ARRY-575 dihydrochloride, RG7741 dihydrochloride[3]
Molecular Formula	C <sub>16</sub> H <sub>22</sub> BrCl <sub>2</sub> N <sub>5</sub> O[1][3]
Molecular Weight	451.19 g/mol [1][3]
CAS Number	1657014-42-0[1][3]
Appearance	Light yellow to yellow solid[1]
Purity	≥99%
Mechanism of Action	Selective CHK1 Inhibitor (IC <sub>50</sub> = 1.2 nM)[1][4]

## Solubility Profile

**GDC-0575 dihydrochloride** exhibits solubility in various common laboratory solvents. It is crucial to use high-purity, anhydrous solvents, as the presence of moisture can significantly impact solubility, especially in DMSO.[1][5] Sonication is recommended to aid dissolution.[1][2]

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	65 - 100 mg/mL[1][4]	144.06 - 264.36 mM[1][4]	Use of newly opened, anhydrous DMSO is critical. Ultrasonic assistance recommended.[1][4]
Water	25 mg/mL[1]	55.41 mM[1]	Ultrasonic assistance recommended.[1] Some sources report insolubility, which may refer to the free base. [4]
Ethanol	3 mg/mL[6]	7.93 mM[6]	
DMF	30 mg/mL[6]	79.31 mM[6]	
DMSO:PBS (pH 7.2) (1:5)	0.16 mg/mL[6]	0.42 mM[6]	For preparing final working solutions.

## Experimental Protocols

### Protocol 1: Preparation of High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution, typically 10-50 mM, in DMSO for in vitro applications.

Materials:

- **GDC-0575 dihydrochloride** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes

- Analytical balance
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): lab coat, safety glasses, gloves

#### Procedure:

- Preparation: Bring the **GDC-0575 dihydrochloride** vial to room temperature before opening to minimize moisture condensation.
- Weighing: Accurately weigh the desired amount of powder using an analytical balance in a chemical fume hood.
- Reconstitution:
  - Add the calculated volume of anhydrous DMSO to the vial containing the compound. Refer to the Stock Solution Calculation Table below for quick reference.
  - For example, to prepare 1 mL of a 10 mM stock solution, add 221.6 µL of DMSO to 1 mg of **GDC-0575 dihydrochloride** (MW = 451.19).
  - Calculation:  $\text{Volume (L)} = \text{Mass (g)} / (\text{Molarity (mol/L)} * \text{Molecular Weight (g/mol)})$
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes. If particles remain, sonicate the solution in an ultrasonic water bath for 5-10 minutes until the solution is clear.<sup>[1]</sup>
- Aliquoting & Storage: To avoid repeated freeze-thaw cycles, dispense the stock solution into single-use aliquots in sterile tubes.<sup>[5]</sup> Store aliquots as recommended in the Storage and Stability section.

## Protocol 2: Preparation of Aqueous Stock Solution

This protocol is for applications requiring an aqueous stock solution. Aqueous solutions may have lower stability and should ideally be prepared fresh.

Materials:

- **GDC-0575 dihydrochloride** powder
- Sterile, purified water (e.g., Milli-Q or WFI)
- Sterile, polypropylene tubes
- Analytical balance
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath
- PPE

Procedure:

- Preparation & Weighing: Follow steps 1 and 2 from Protocol 1.
- Reconstitution: Add the calculated volume of sterile, purified water to the compound.
- Dissolution: Tightly cap the tube and vortex thoroughly. Use an ultrasonic bath to facilitate complete dissolution, which is essential for achieving the maximum aqueous solubility of ~25 mg/mL.<sup>[1]</sup>
- Sterilization (Optional): If required for cell culture, filter-sterilize the final solution through a 0.22  $\mu$ m syringe filter compatible with aqueous solutions.
- Storage: Store any remaining solution as recommended. It is advisable to use aqueous solutions promptly after preparation.

## Data Presentation

## Stock Solution Calculation Table

The table below provides the required solvent volume to achieve a desired molar concentration from a specific mass of **GDC-0575 dihydrochloride** (MW = 451.19).

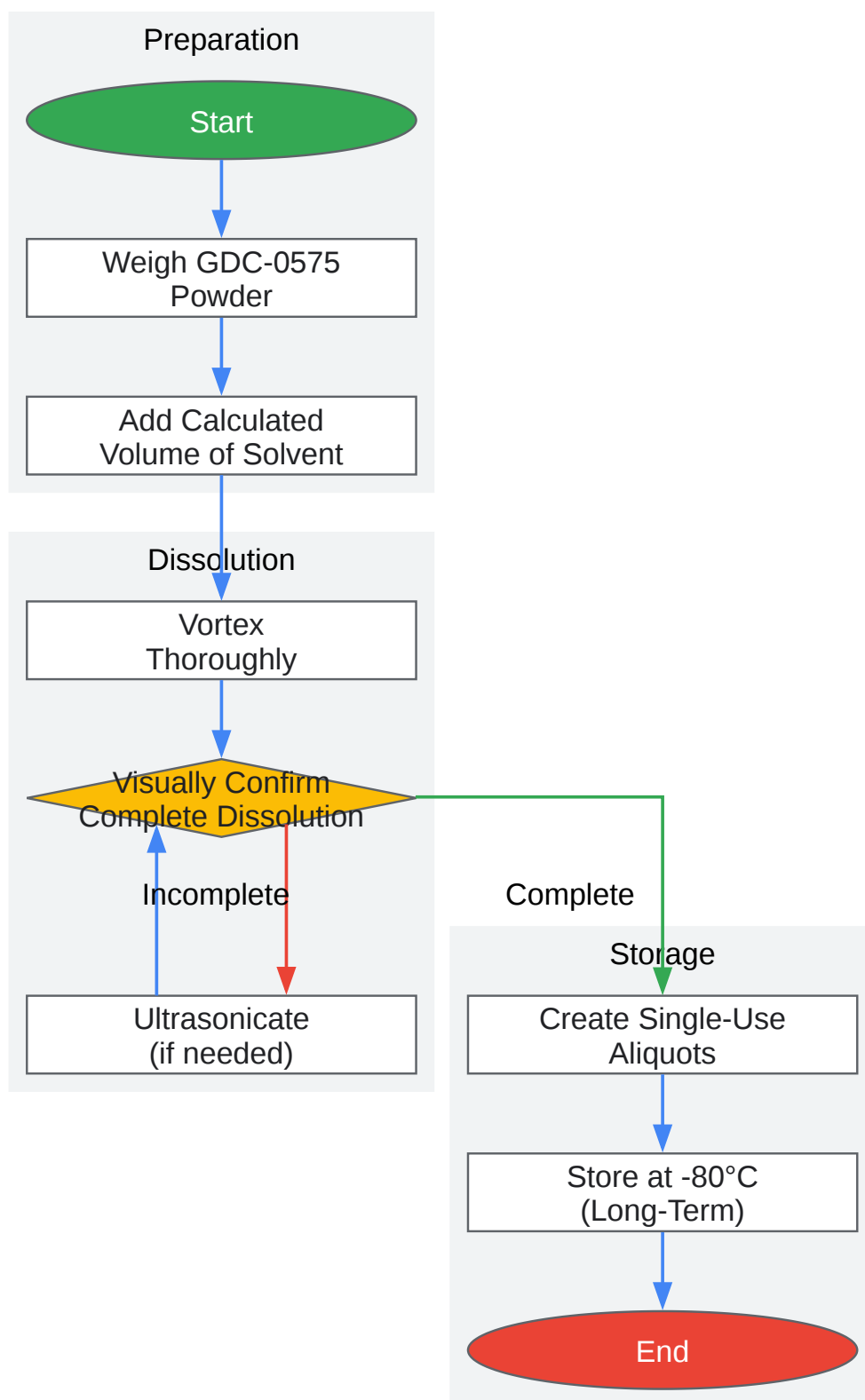
Mass of Compound	Volume for 1 mM	Volume for 5 mM	Volume for 10 mM	Volume for 50 mM
1 mg	2.216 mL	0.443 mL	0.222 mL	0.044 mL
5 mg	11.08 mL	2.216 mL	1.108 mL	0.222 mL
10 mg	22.16 mL	4.433 mL	2.216 mL	0.443 mL

## Storage and Stability

Proper storage is critical to maintain the integrity and activity of the compound.

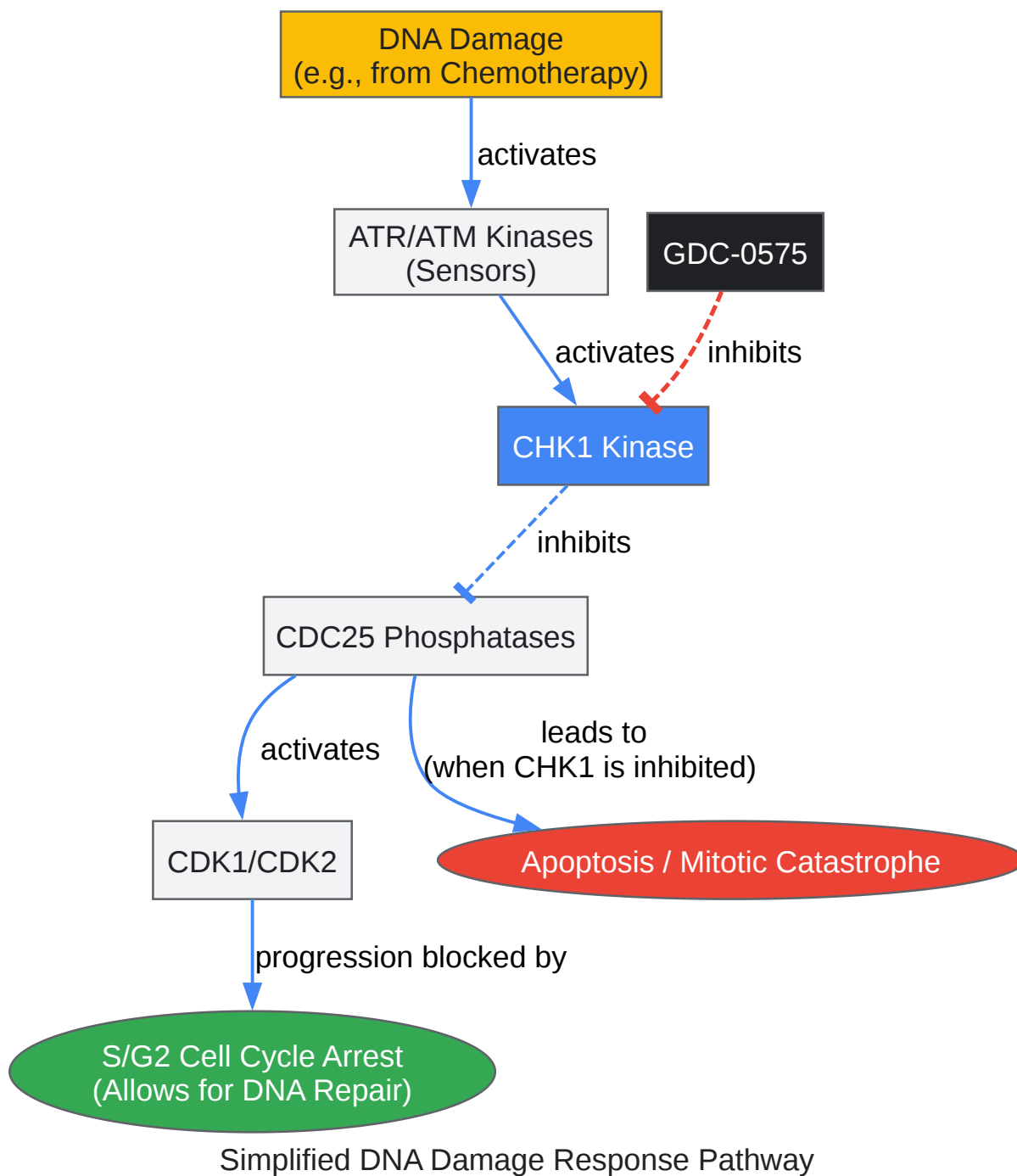
Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C[2][5]	≥ 3 years[2][5]	Store sealed and protected from moisture.[1]
Solution in DMSO	-80°C[1][4][5]	6 months to 2 years[1][4]	Recommended for long-term storage. Avoid freeze-thaw cycles.[5]
Solution in DMSO	-20°C[1][4]	1 month to 1 year[1][4]	Suitable for short-term storage.

## Visualized Workflows and Pathways



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Caption: Workflow for **GDC-0575 Dihydrochloride** Stock Solution Preparation.



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Caption: Inhibition of the CHK1 Signaling Pathway by GDC-0575.



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